Application Notes and Protocols: Laboratory-Scale Synthesis of Dichloroiodomethane

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Compound of Interest

Compound Name:	*Dichloroiodomethane*
CAS No.:	*594-04-7*
Cat. No.:	*B121522*

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Introduction

Dichloroiodomethane ($CHCl_2I$) is a trihalomethane compound of interest in various fields of chemical research.[1][2] It serves as a valuable synthetic intermediate in the preparation of other organic compounds and is also studied in analytical chemistry.[1] This document provides a detailed protocol for the laboratory-scale synthesis of **dichloroiodomethane**. The primary method outlined is based on the reaction of chloroform with sodium hypoiodite, a route that has been investigated and reported in the scientific literature.[3]

Data Presentation

The following table summarizes the quantitative data for the synthesis of **dichloroiodomethane**.

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Reagent/ Product	Chemical Formula	Molecular Weight (g/mol)	Moles	Volume (mL)	Mass (g)	Density (g/mL)
Chloroform	$CHCl_3$	119.38	0.1	6.7	11.94	1.48
Sodium Hydroxide	NaOH	40.00	0.2	-	8.0	-
Iodine	I_2	253.81	0.1	-	25.38	-
Dichloroiodomethane	$CHCl_2I$	210.83	0.01 (Theoretical)	4.0 (Theoretical)	2.11 (Theoretical)	2.64
Reported Yield	~10 mol % [3]					

Experimental Protocol

This protocol is based on the reinvestigated synthesis reported by Kennedy, J. R., et al. (1979). [3]

1. Preparation of Sodium Hypoiodite (NaOI) Solution:

- In a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, thermometer, and an addition funnel, dissolve 8.0 g (0.2 mol) of sodium hydroxide in 100 mL of distilled water.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add 25.38 g (0.1 mol) of iodine crystals to the stirred NaOH solution. The addition should be portion-wise to control the exothermic reaction and maintain the temperature below 10 °C.
- Continue stirring the mixture in the ice bath for 30 minutes to ensure the complete formation of the sodium hypoiodite solution. The solution should be a pale yellow color.

2. Reaction with Chloroform:

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- To the freshly prepared and chilled NaOI solution, add 6.7 mL (0.1 mol) of chloroform dropwise from the addition funnel over a period of 30 minutes.
- After the addition is complete, allow the reaction mixture to stir at 0-5 °C for an additional 2 hours.
- Subsequently, let the mixture slowly warm to room temperature and continue stirring for 24 hours.

3. Work-up and Purification:

- Transfer the reaction mixture to a separatory funnel.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash them with 50 mL of 10% aqueous sodium thiosulfate solution to remove any unreacted iodine, followed by 50 mL of brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator.
- The crude product can be purified by fractional distillation under reduced pressure to yield pure **dichloroiodomethane**. The boiling point of **dichloroiodomethane** is approximately 131-132 °C at atmospheric pressure.[2]

4. Characterization:

- The identity and purity of the synthesized **dichloroiodomethane** can be confirmed using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.
- The carbon-13 NMR spectrum of **dichloroiodomethane** shows a chemical shift at approximately 11.2 ppm relative to tetramethylsilane (TMS).[3]

Mandatory Visualization

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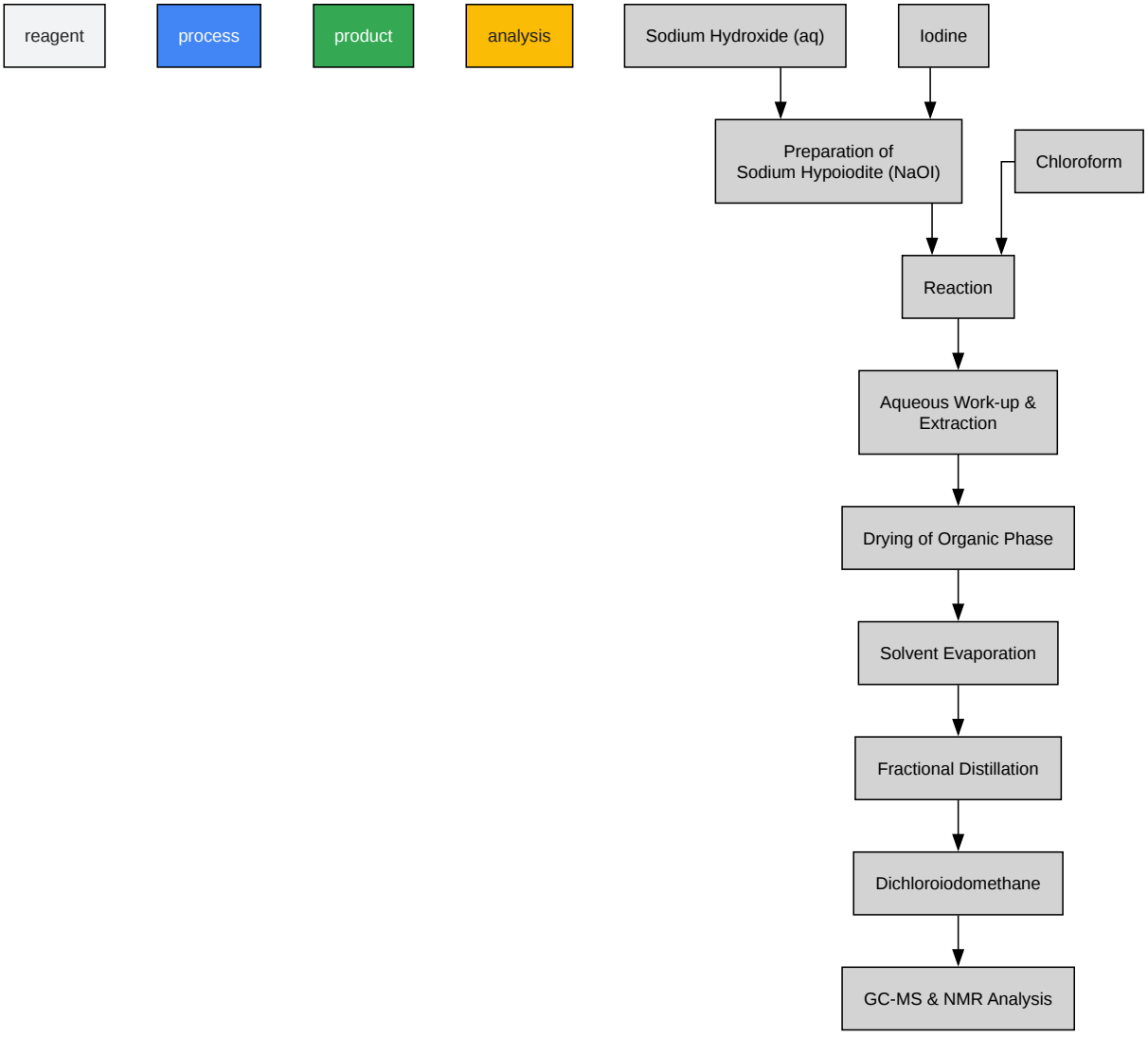

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Caption: Experimental workflow for the synthesis of **dichloroiodomethane**.

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Safety Precautions

- **Dichloroiodomethane** is a toxic and potentially harmful substance. Handle with appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.
- All manipulations should be performed in a well-ventilated fume hood.
- Chloroform is a suspected carcinogen and should be handled with extreme care.
- Iodine is corrosive and can cause stains. Avoid contact with skin and clothing.
- Sodium hydroxide is a corrosive base. Avoid contact with skin and eyes.
- The reaction of iodine with sodium hydroxide is exothermic and should be controlled by cooling.

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References

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